

What is Eugenol acetate-d3 and its chemical structure?

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Compound of Interest

Compound Name: *Eugenol acetate-d3*

Cat. No.: *B12363930*

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An In-depth Technical Guide to Eugenol Acetate-d3

Eugenol acetate-d3 is the deuterated form of eugenol acetate.^[1] It serves as a stable isotope-labeled internal standard in analytical chemistry, particularly in mass spectrometry-based quantification methods. The incorporation of deuterium atoms provides a distinct mass difference, allowing it to be distinguished from the non-labeled endogenous eugenol acetate without significantly altering its chemical properties. This makes it an invaluable tool for researchers in pharmacokinetics, metabolism studies, and food science.

Chemical Structure and Properties

Eugenol acetate-d3 is structurally identical to eugenol acetate, with the exception of three hydrogen atoms on the acetyl group being replaced by deuterium atoms. Eugenol acetate itself, also known as acetyleneugenol, is a phenylpropanoid compound and a constituent of essential oils from plants like cloves (*Syzygium aromaticum*) and cinnamon.^{[2][3]} It is formed by the acetylation of eugenol.^[4]

The chemical name for Eugenol acetate is 4-allyl-2-methoxyphenyl acetate.^{[5][6]} The "d3" designation indicates that the methyl group of the acetate moiety contains three deuterium atoms.

Caption: Chemical structure of **Eugenol acetate-d3**.

Quantitative Data

The following table summarizes the key chemical and physical properties of Eugenol acetate and its deuterated analog.

Property	Eugenol Acetate-d3	Eugenol Acetate
Molecular Formula	C ₁₂ H ₁₁ D ₃ O ₃	C ₁₂ H ₁₄ O ₃ [6] [7] [8] [9]
Molecular Weight	Approx. 209.26 g/mol	206.24 g/mol [6] [9]
CAS Number	Not explicitly available in search results	93-28-7 [5] [6] [9]
Appearance	Colorless to pale yellow solid or liquid [5]	Colorless to pale yellow solid or liquid [5]
Purity	Typically ≥98%	≥98% [5] [9] [10]
Boiling Point	Not specified	281-286 °C [10]
Density	Not specified	1.079 g/mL at 25 °C [10]
Refractive Index	Not specified	n ₂₀ /D 1.518 [10]
InChI Key	MUFKFMXVLWHCHY-UHFFFAOYSA-N (for non-deuterated)	MUFKFMXVLWHCHY-UHFFFAOYSA-N [8]
SMILES	COC1=C(OC(=O)C([2H])([2H])[2H])C=CC(CC=C)=C1	COc1cc(CC=C)ccc1OC(C)=O [10]

Experimental Protocols

Synthesis of Eugenol Acetate

The synthesis of eugenol acetate is typically achieved through the acetylation of eugenol.[\[11\]](#) For the deuterated form, a deuterated acetylating agent is used.

Objective: To synthesize Eugenol Acetate via acetylation of Eugenol.

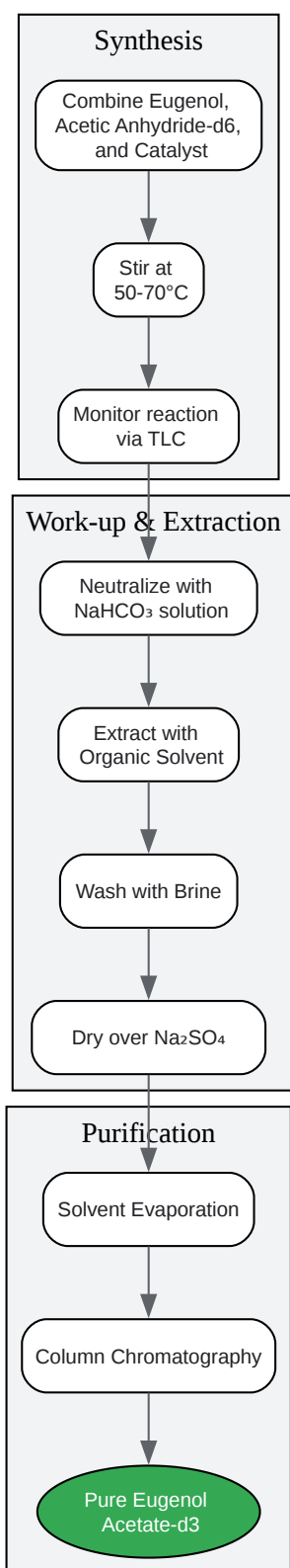
Materials:

- Eugenol

- Acetic anhydride (for Eugenol acetate) or Acetic anhydride-d6 (for **Eugenol acetate-d3**)
- Catalyst (e.g., lipase, molecular sieves, or a mild acid/base)[[12](#)][[13](#)]
- Solvent (optional, as solvent-free systems are common)[[13](#)]
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Dichloromethane or other suitable organic solvent

Protocol:

- **Reaction Setup:** In a round-bottom flask, combine eugenol and acetic anhydride. The molar ratio can be optimized, with ratios from 1:3 to 1:5 (eugenol to acetic anhydride) being common.[[12](#)][[13](#)]
- **Catalysis:** Add the chosen catalyst. For enzymatic synthesis, a lipase such as Lipozyme TL 100L can be used at a concentration of around 5% by weight.[[12](#)] For chemical catalysis, molecular sieves or resins like Amberlite XAD-16 can be employed.[[13](#)]
- **Reaction Conditions:** The mixture is typically stirred at a controlled temperature. Temperatures between 50°C and 70°C are often used.[[12](#)] The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is cooled. If a solvent was used, it is removed under reduced pressure. The residue is then neutralized with a sodium bicarbonate solution to quench any remaining acetic anhydride and acid byproducts.
- **Extraction:** The product is extracted from the aqueous phase using an organic solvent like dichloromethane.[[14](#)]
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product can be further purified by column chromatography on silica gel.[[14](#)]



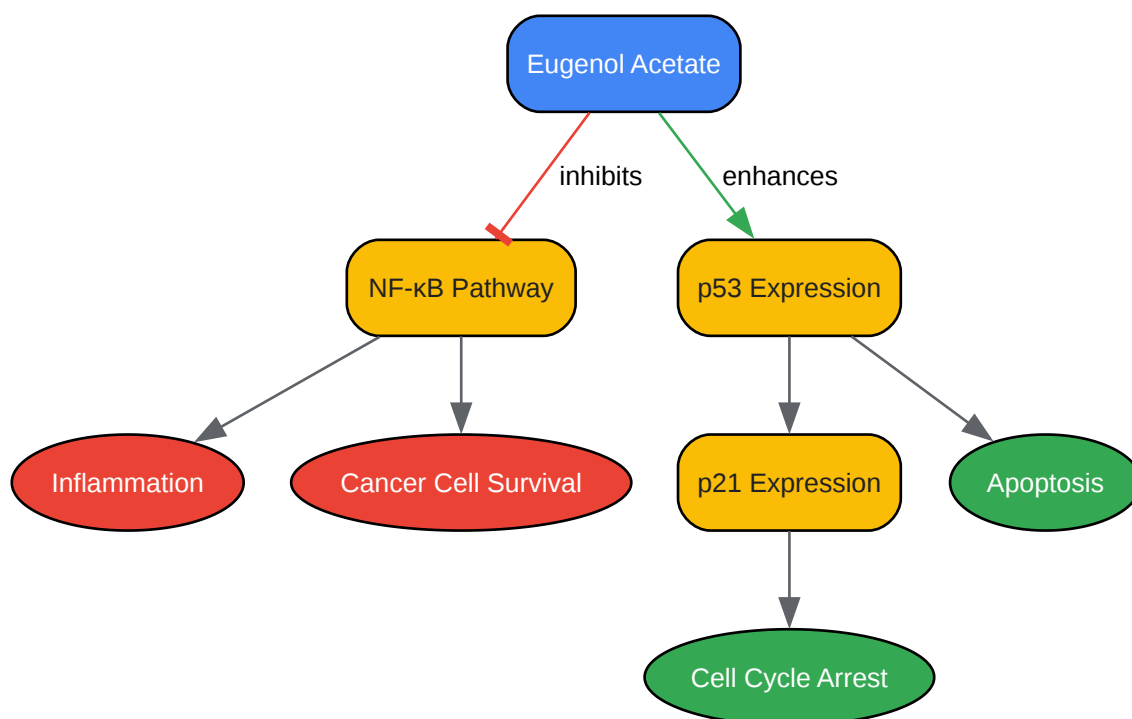
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Caption: General workflow for the synthesis and purification of **Eugenol acetate-d3**.

Biological Activity and Signaling Pathways

Eugenol acetate exhibits various biological activities, including antibacterial, anticancer, anti-inflammatory, and antioxidant properties.[1] One of its noted mechanisms of action is the inhibition of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway and the enhancement of p53 and p21 expression.[1]

- **NF- κ B Inhibition:** The NF- κ B pathway is a crucial regulator of inflammation and cell survival. Its inhibition by eugenol acetate can contribute to the compound's anti-inflammatory and pro-apoptotic effects in cancer cells.
- **p53 and p21 Upregulation:** p53 is a tumor suppressor protein that can induce cell cycle arrest and apoptosis. p21 is a cyclin-dependent kinase inhibitor that is a downstream target of p53. By enhancing the expression of both, eugenol acetate can help prevent the proliferation of cancer cells.[1]



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Caption: The effect of Eugenol Acetate on NF- κ B and p53 signaling pathways.

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